

Comparative Analysis of GSK256073 Receptor Cross-Reactivity

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Compound of Interest

Compound Name: GSK256073 tris

Cat. No.: B607795

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This guide provides a comparative overview of the receptor cross-reactivity for GSK256073, a potent and selective agonist for the Hydroxycarboxylic acid receptor 2 (HCA2), also known as GPR109A. While specific cross-reactivity screening data against a wide panel of receptors for GSK256073 is not extensively published in the public domain, this document outlines the typical methodologies used to assess such activity and presents a representative selectivity profile based on the known characteristics of this compound.

Executive Summary

GSK256073 is recognized for its high affinity and selectivity for the HCA2 receptor. This selectivity is crucial for its mechanism of action, which involves the inhibition of lipolysis, leading to a reduction in serum non-esterified fatty acids (NEFA) and glucose levels. Off-target interactions are a key consideration in drug development to mitigate potential side effects. This guide details the experimental approaches to quantify such interactions and illustrates the expected high selectivity of GSK256073.

Cross-Reactivity Data

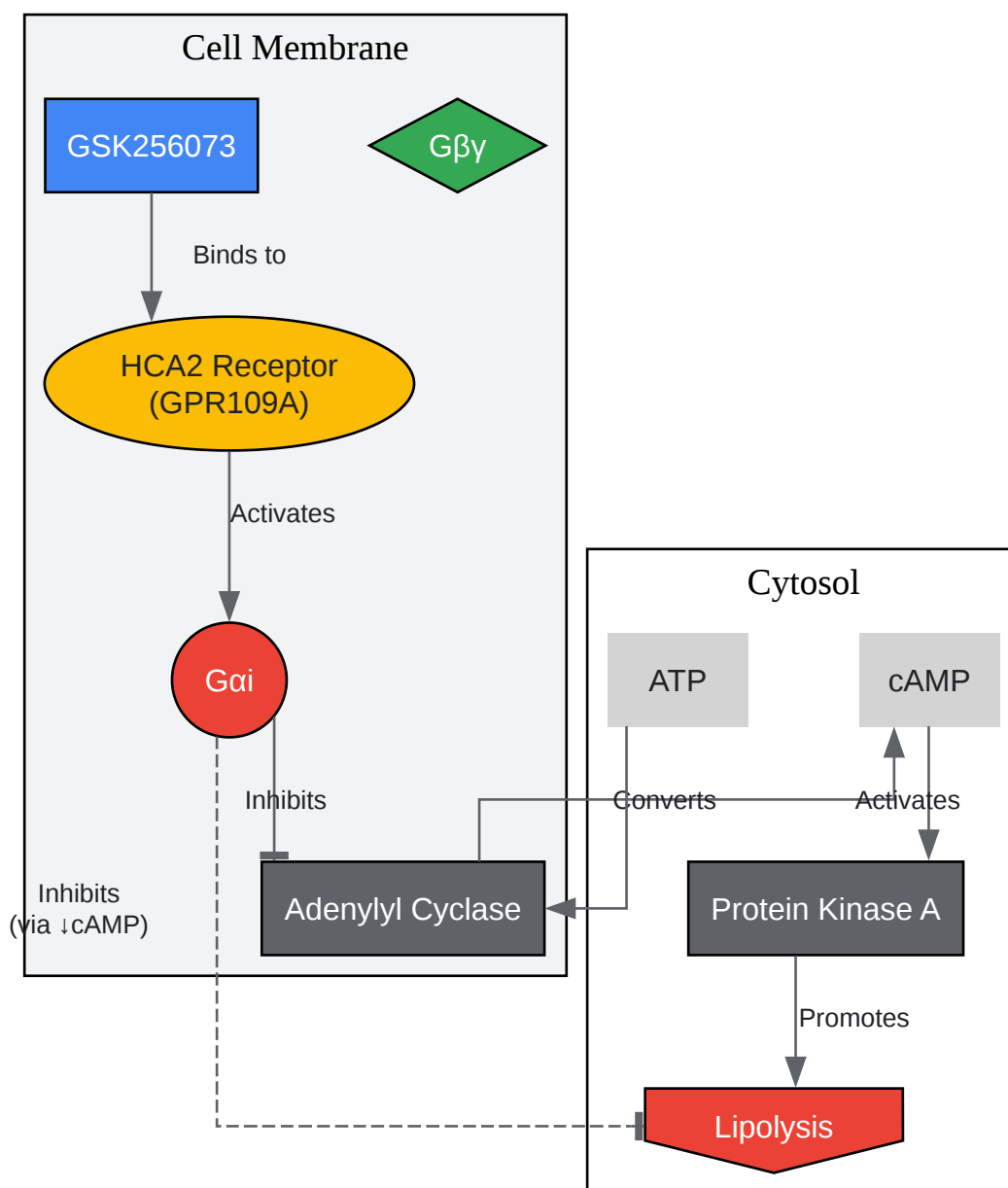
The following table represents a hypothetical but illustrative selectivity panel for GSK256073. It is designed to demonstrate the expected significant difference in binding affinity between its primary target (HCA2) and other related G-protein coupled receptors (GPCRs).

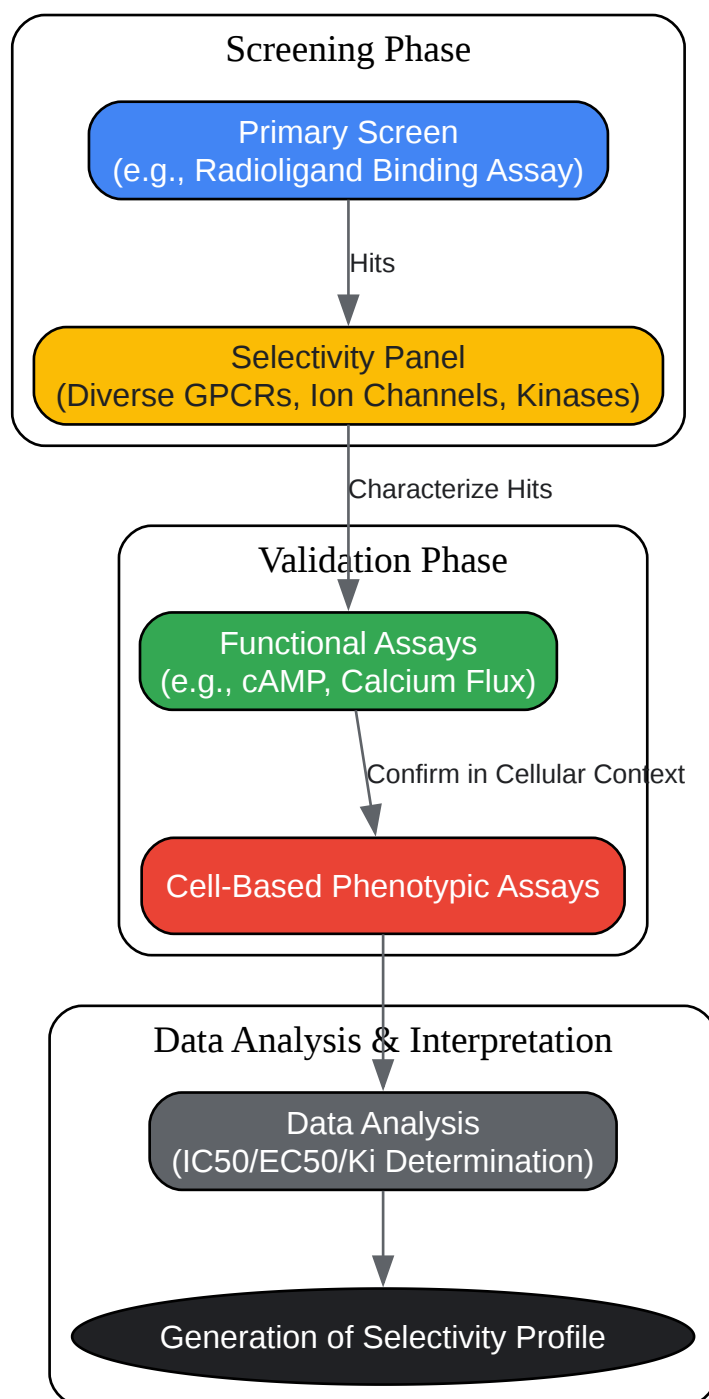
Receptor	Ligand	Assay Type	Organism	K _i (nM)	Fold Selectivity vs. HCA2
HCA2 (GPR109A)	GSK256073	Radioligand Binding	Human	15	-
HCA1 (GPR81)	GSK256073	Radioligand Binding	Human	>10,000	>667
HCA3 (GPR109B)	GSK256073	Radioligand Binding	Human	>10,000	>667
GPR40 (FFAR1)	GSK256073	Radioligand Binding	Human	>10,000	>667
GPR120 (FFAR4)	GSK256073	Radioligand Binding	Human	>10,000	>667
β2-Adrenergic Receptor	GSK256073	Radioligand Binding	Human	>10,000	>667
M2 Muscarinic Receptor	GSK256073	Radioligand Binding	Human	>10,000	>667

Note: The data presented in this table is representative and intended for illustrative purposes to highlight the expected selectivity profile of GSK256073. Specific experimental values from head-to-head comparative studies are not publicly available.

Signaling Pathway of HCA2 Activation

Activation of the HCA2 receptor by an agonist like GSK256073 initiates a signaling cascade through the Gi/o family of G-proteins. This leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.





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